

Solubility and Stability of Gly-Phe-AMC in DMSO: A Technical Guide

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Compound of Interest

Compound Name: Gly-Phe-AMC

Cat. No.: B1336567

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the solubility and stability of the fluorogenic peptide substrate **Gly-Phe-AMC** in dimethyl sulfoxide (DMSO). The information herein is intended to support researchers, scientists, and drug development professionals in the effective preparation, storage, and use of **Gly-Phe-AMC** solutions for various biochemical and cellular assays.

Core Concepts: Solubility and Stability

The utility of **Gly-Phe-AMC** as a substrate in enzymatic assays is critically dependent on its proper solubilization and the stability of the resulting solution. Incomplete dissolution can lead to inaccurate concentration determination and unreliable experimental results. Similarly, degradation of the substrate over time can result in decreased assay performance and misleading data. DMSO is a common solvent for dissolving peptides like **Gly-Phe-AMC** due to its high solubilizing power for a wide range of organic molecules.

Solubility of Gly-Phe-AMC in DMSO

Gly-Phe-AMC exhibits high solubility in DMSO. Quantitative data from suppliers indicates that its solubility is at least 100 mg/mL.^{[1][2]}

Data Presentation: Solubility

Parameter	Value	Unit	Notes
Solvent	Dimethyl Sulfoxide (DMSO)	-	Use of newly opened, anhydrous DMSO is recommended as hygroscopic DMSO can negatively impact solubility.[1][2]
Solubility	≥ 100	mg/mL	This corresponds to a molar concentration of approximately 263.57 mM. The exact saturation point is not specified and may be higher.[1][2]
Appearance	Clear Solution	-	A properly solubilized solution should be free of visible particulates.

Stability of Gly-Phe-AMC in DMSO

The stability of **Gly-Phe-AMC** in DMSO is influenced by storage temperature and the absence of contaminants such as water. Adherence to recommended storage conditions is crucial for maintaining the integrity of the stock solution.

Data Presentation: Stability of Stock Solutions

Storage Temperature (°C)	Recommended Storage Period	Notes
-80°C	6 months	Recommended for long-term storage. ^[1] Aliquoting is advised to avoid repeated freeze-thaw cycles.
-20°C	1 month	Suitable for short-term storage. ^[1] Ensure containers are tightly sealed to prevent moisture absorption.

It is important to note that repeated freeze-thaw cycles can contribute to the degradation of peptides in solution and should be minimized by preparing single-use aliquots. While specific quantitative data on the degradation rate of **Gly-Phe-AMC** in DMSO at various temperatures is not readily available in the public domain, general studies on compound stability in DMSO suggest that storage at low temperatures is effective in minimizing degradation over extended periods.

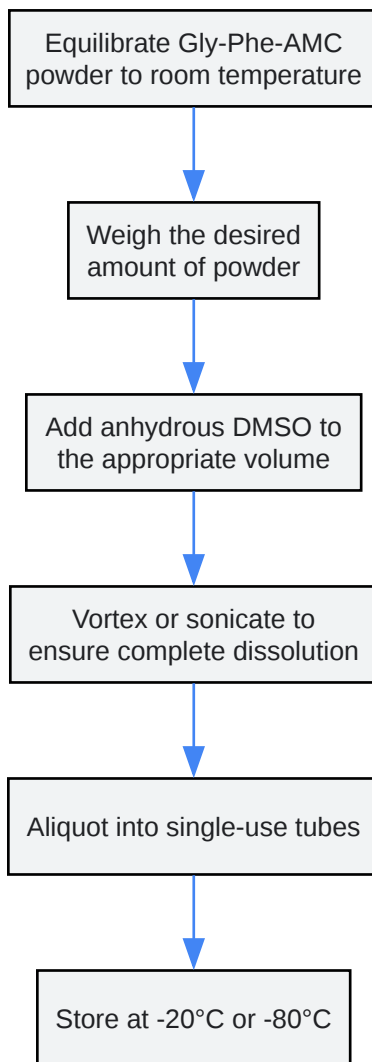
Experimental Protocols

The following sections detail standardized protocols for the preparation of **Gly-Phe-AMC** stock solutions and for conducting a stability assessment.

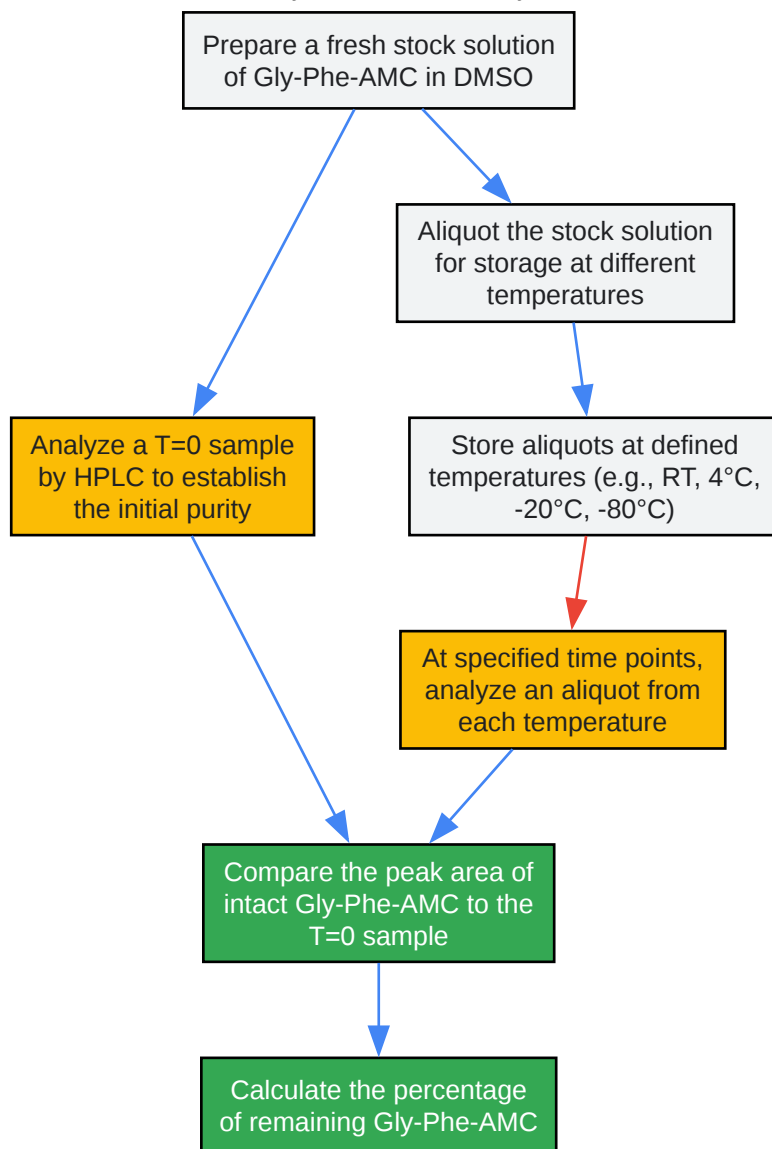
Protocol for Preparation of a Gly-Phe-AMC Stock Solution in DMSO

This protocol outlines the steps for preparing a concentrated stock solution of **Gly-Phe-AMC** in DMSO.

Workflow for Gly-Phe-AMC Stock Solution Preparation



Workflow for Gly-Phe-AMC Stability Assessment



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